

Capillary Electrophoresis for Domoic Acid Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: (-)-Domoic acid

CAS No.: 123406-51-9

Cat. No.: B14164770

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Abstract

Domoic acid (DA) is a potent neurotoxin produced by certain marine diatoms that can accumulate in shellfish, posing a significant threat to human health through amnesic shellfish poisoning (ASP).[1][2] Accurate and sensitive detection of DA is crucial for food safety and environmental monitoring. Capillary electrophoresis (CE) has emerged as a powerful analytical technique for DA analysis, offering advantages such as high separation efficiency, short analysis times, and low sample and reagent consumption.[3] This document provides detailed application notes and experimental protocols for the analysis of domoic acid using various capillary electrophoresis-based methods.

Introduction

Domoic acid is a structural analog of the excitatory amino acid glutamate.[2][4] Its neurotoxicity stems from its high affinity for glutamate receptors in the central nervous system, leading to excessive neuronal excitation and potential cell death.[2][4] The established safe level for

domoic acid in wet mussel tissues is 20 ppm in Canada.[5] Consequently, robust analytical methods for DA quantification are essential.

Capillary electrophoresis separates molecules based on their electrophoretic mobility in an electric field.[3] For domoic acid, which possesses both imino and carboxylic acid groups, its charge and, therefore, its migration behavior are pH-dependent.[5] This characteristic, combined with its strong ultraviolet (UV) absorbance at 242 nm, makes it well-suited for CE analysis.[3][5] This application note explores several CE-based methodologies, including standard capillary zone electrophoresis (CZE), a highly sensitive CE-based enzyme immunoassay (CE-EIA) with electrochemical detection, and an on-line coupled capillary isotachophoresis-capillary zone electrophoresis (cITP-CZE) method for enhanced sensitivity.

Quantitative Data Summary

The following tables summarize the quantitative data from various studies on the analysis of domoic acid using capillary electrophoresis and related techniques.

Table 1: Capillary Zone Electrophoresis (CZE) Performance Data

Parameter	Value	Reference
Linearity Range	Not Specified	[5][6]
Limit of Detection (LOD)	2 ppm (in treated extract)	[5]
Limit of Quantitation (LOQ)	Not Specified	[5][6]
Recovery	Not Specified	[5][6]
Analysis Time	< 10 minutes	[5][6]

Table 2: CE-Based Enzyme Immunoassay (CE-EIA) with Electrochemical Detection Performance Data

Parameter	Value	Reference
Linearity Range	0.1 - 50 ng/mL	[1][7]
Limit of Detection (LOD)	0.02 ng/mL	[1][7]
Limit of Quantitation (LOQ)	Not Specified	[1][7]
Recovery	89.6 - 105.8%	[1][7]
Analysis Time	~5 minutes (after 30 min incubation)	[1][7]

Table 3: On-line Coupled Capillary Isotachophoresis-Capillary Zone Electrophoresis (cITP-CZE) Performance Data

Parameter	Value	Reference
Linearity Range	0 - 200 µg/L	[8]
Limit of Detection (LOD)	1.5 µg/L	[3][8]
Limit of Quantitation (LOQ)	Not Specified	[8]
Recovery	101 ± 3%	[8]
Analysis Time	< 25 minutes	[8][9]
Intra-assay Repeatability	2.4%	[8]

Experimental Protocols

Protocol 1: Capillary Zone Electrophoresis (CZE) for Domoic Acid in Mussels

This protocol is based on the method described by Nguyen et al. (1990).[5][6]

1. Sample Preparation (Aqueous Extraction and Lipid Removal): a. Homogenize mussel tissues. b. Perform an aqueous extraction of the homogenized tissues. c. Remove lipids from the aqueous extract to improve electroendosmosis and shorten analysis time.[5][6]

2. Capillary Electrophoresis Conditions: a. Capillary: Fused-silica capillary. b. Running Buffer: 300 mM 3-(cyclohexylamino)-1-propanesulfonic acid (CAPS) buffer, pH 10.25 or 10.30.[5][6] c. Separation Voltage: Apply a high voltage across the capillary. d. Temperature: Maintain a constant capillary temperature. e. Injection: Use hydrodynamic or electrokinetic injection. f. Detection: Monitor the absorbance at 242 nm.[5]

Protocol 2: Capillary Electrophoresis-Based Enzyme Immunoassay (CE-EIA) with Electrochemical Detection

This protocol is based on the method developed for quantifying domoic acid in shellfish samples.[1][7]

1. Immunoreaction: a. Incubate the sample containing domoic acid (antigen, Ag) with an excess amount of horseradish peroxidase (HRP)-labeled anti-domoic acid antibody (Ab*). b. Allow the noncompetitive immunoreaction to reach equilibrium (approximately 30 minutes).[1][7]
2. Capillary Electrophoresis Separation: a. Purpose: Separate the bound enzyme-labeled complex (Ab-Ag) from the unbound Ab. b. Electrophoresis Conditions: Utilize appropriate CE running buffer and voltage to achieve separation.
3. Electrochemical Detection: a. Introduce the separated components to an electrochemical detector. b. The detection system is based on the HRP-catalyzed reaction of H₂O₂ with o-aminophenol (OAP).[7] c. Measure the resulting electrochemical signal to quantify the amount of bound complex, which is related to the initial concentration of domoic acid.

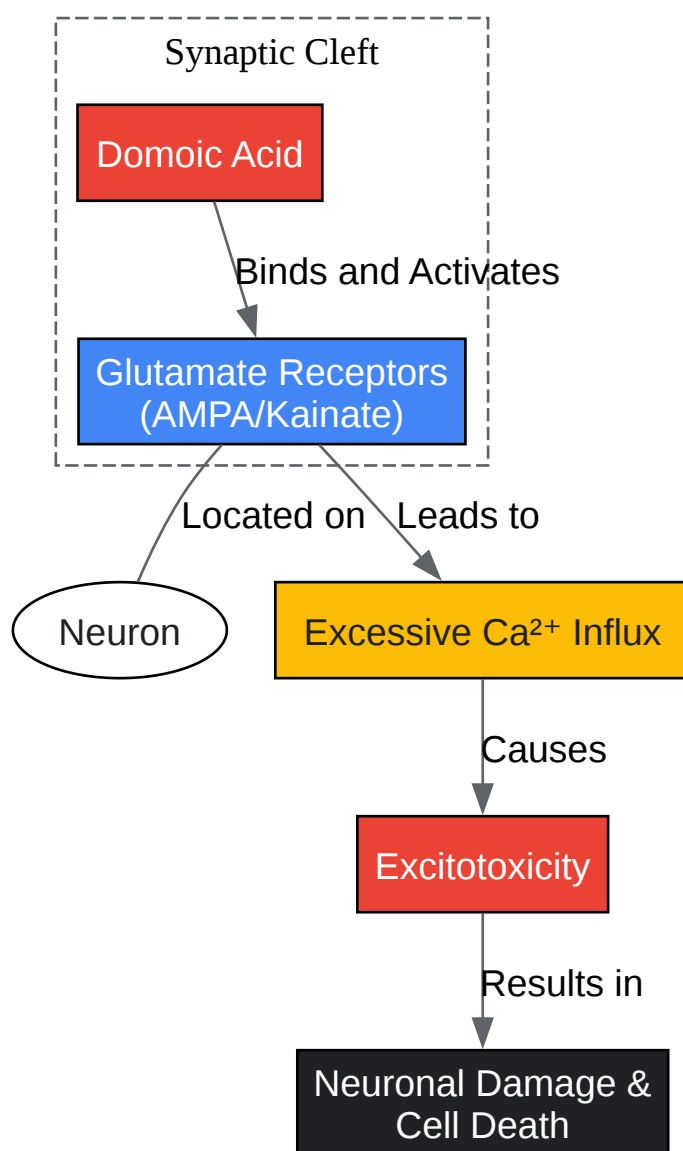
Protocol 3: On-line Coupled Capillary Isotachophoresis-Capillary Zone Electrophoresis (cITP-CZE)

This protocol is based on the method described for the determination of domoic acid in shellfish and algae.[8]

1. Electrolyte System: a. Leading Electrolyte (LE): 10 mM HCl + 20 mM β-alanine (BALA) + 0.05% hydroxyethylcellulose.[8] b. Terminating Electrolyte (TE): 5 mM caproic acid.[8] c. Background Electrolyte (BGE): 20 mM caproic acid + 20 mM BALA + 0.1% HPMC.[8]

2. cITP-CZE Procedure: a. Sample Injection: Inject a large volume of the methanolic sample extract. b. Isotachophoretic Preconcentration (cITP): Apply voltage to focus the domoic acid between the leading and terminating electrolytes. c. Capillary Zone Electrophoresis Separation (CZE): After the ITP step, the separated zones are then further resolved by CZE in the background electrolyte. d. Detection: Monitor the UV absorbance at an appropriate wavelength (e.g., 242 nm).

Visualizations



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References

- [1. ovid.com \[ovid.com\]](#)
- [2. Domoic Acid Toxicologic Pathology: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. Domoic acid - Wikipedia \[en.wikipedia.org\]](#)
- [5. tandfonline.com \[tandfonline.com\]](#)
- [6. tandfonline.com \[tandfonline.com\]](#)
- [7. Quantification of domoic acid in shellfish samples by capillary electrophoresis-based enzyme immunoassay with electrochemical detection - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Determination of domoic acid by on-line coupled capillary isotachopheresis with capillary zone electrophoresis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
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